

Dodecapeptide AR71: A Novel Anti-Cancer Agent, Not an Antibiotic

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Compound of Interest

Compound Name: Dodecapeptide AR71

Cat. No.: B15599426

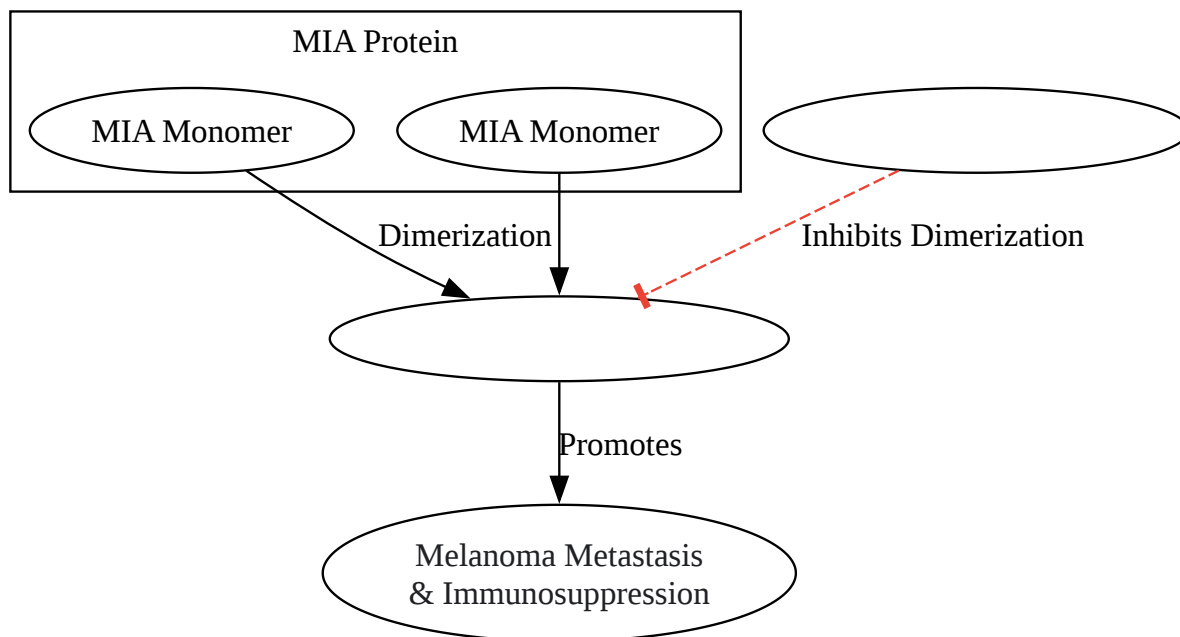
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Extensive research reveals that **Dodecapeptide AR71** is not an antimicrobial agent and therefore its efficacy cannot be compared to known antibiotics. Instead, scientific literature identifies AR71 as a novel inhibitor of the Melanoma Inhibitory Activity (MIA) protein, with potential applications in cancer therapy, specifically in combating melanoma metastasis.

Our investigation found no evidence of AR71 possessing antibiotic properties. The primary role of this dodecapeptide, as established in multiple studies, is to interfere with the dimerization of the MIA protein.[1][2][3][4] The dimerization of MIA is a crucial step for its functional activity, which promotes the progression and spread of melanoma.[1][4]

Mechanism of Action: Targeting Cancer Metastasis

Dodecapeptide AR71 functions by preventing MIA protein from forming dimers, thereby inhibiting its activity.[1][4] This mechanism has been shown to reduce cancer cell migration and the formation of metastases.[1][2][4][5] The binding of AR71 to the dimerization domain of MIA has been demonstrated through techniques such as two-dimensional nuclear magnetic resonance (NMR) spectroscopy.[1][4]



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In Vivo and In Vitro Studies

Research has demonstrated the in vitro and in vivo efficacy of AR71 in reducing melanoma cell migration and metastasis.[1][4][5] Studies using mouse models have shown that treatment with AR71 can lead to a significant reduction in the formation of metastases and an increased immune response against the tumor.[1][4][5]

Due to the fundamental difference in the biological target and mechanism of action, a direct comparison of **Dodecapeptide AR71** with antibiotics is not feasible. The experimental protocols for evaluating the efficacy of an anti-cancer agent like AR71 differ significantly from those used for testing antibiotics. Key experiments for AR71 involve cell migration assays, invasion assays, and in vivo metastasis models, which are not relevant for assessing antibiotic efficacy.[4][6]

In conclusion, **Dodecapeptide AR71** is a promising lead compound in the development of new therapeutics for melanoma by targeting metastasis and immunosuppression.[1][4] However, it is not an antibiotic, and therefore, a comparison of its efficacy with known antibiotics cannot be provided.

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